

Application Note & Protocol: Quantitative Analysis of 3-Methoxy-4-tetrazol-1-yl-phenylamine

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Compound of Interest

Compound Name: 3-Methoxy-4-tetrazol-1-yl-phenylamine

CAS No.: 524040-12-8

Cat. No.: B1298363

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Abstract

This document provides a comprehensive guide to the state-of-the-art analytical methodologies for the precise and accurate quantification of **3-Methoxy-4-tetrazol-1-yl-phenylamine**. In the landscape of pharmaceutical development, the rigorous quantification of active pharmaceutical ingredients (APIs) and their intermediates is a cornerstone of ensuring product quality, safety, and efficacy. This guide is meticulously designed for researchers, analytical scientists, and drug development professionals, offering detailed protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The methodologies presented herein are grounded in established scientific principles and adhere to the stringent validation requirements outlined by the International Council for Harmonisation (ICH) guidelines.^{[1][2][3][4]} Beyond mere procedural steps, this note elucidates the rationale behind experimental choices, empowering the user to adapt and troubleshoot these methods effectively.

Introduction: The Significance of Quantifying 3-Methoxy-4-tetrazol-1-yl-phenylamine

3-Methoxy-4-tetrazol-1-yl-phenylamine is a chemical entity of interest in pharmaceutical research, likely as a key intermediate or a final API. Its structure, featuring a phenylamine core, a methoxy group, and a tetrazole ring, suggests specific physicochemical properties that dictate the choice of analytical techniques. The tetrazole group, in particular, is a common bioisostere for carboxylic acids in medicinal chemistry, valued for its metabolic stability and ability to participate in hydrogen bonding.^[5] Accurate quantification of this compound is paramount throughout the drug development lifecycle, from synthesis and formulation to pharmacokinetic and stability studies.

This application note details two robust and validated methods for the quantification of **3-Methoxy-4-tetrazol-1-yl-phenylamine**:

- High-Performance Liquid Chromatography (HPLC) with UV Detection: A widely accessible and reliable method suitable for routine quality control and content uniformity testing.
- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): A highly sensitive and selective method ideal for bioanalytical applications, impurity profiling, and trace-level quantification.^{[6][7][8][9][10]}

Physicochemical Properties of 3-Methoxy-4-tetrazol-1-yl-phenylamine

A foundational understanding of the analyte's properties is critical for method development.

Property	Value	Source
CAS Number	524040-12-8	[11]
Molecular Formula	C8H9N5O	[11]
Molecular Weight	191.19 g/mol	[11]
Structure	A phenylamine ring substituted with a methoxy group and a tetrazole ring.	Inferred from name
Predicted UV Absorbance	The aromatic and tetrazole moieties suggest strong UV absorbance, likely in the 210-280 nm range.	Chemical principles
Predicted Polarity	The presence of amine and tetrazole groups suggests moderate polarity, making it suitable for reversed-phase chromatography.	Chemical principles

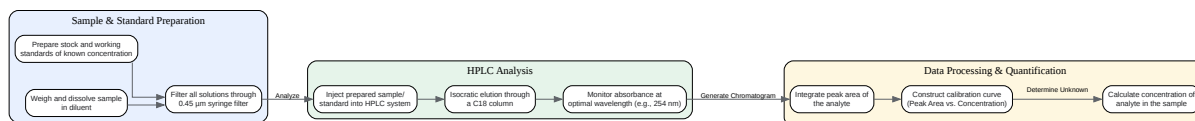
Method 1: Quantification by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method leverages the inherent UV absorbance of **3-Methoxy-4-tetrazol-1-yl-phenylamine** for its detection and quantification. It is a robust, cost-effective, and widely used technique in pharmaceutical analysis.[12]

Rationale for Method Selection

The presence of the phenyl and tetrazole rings in the analyte's structure results in significant UV absorption, making UV detection a suitable and sensitive choice. Reversed-phase HPLC is selected due to the compound's predicted moderate polarity, allowing for good retention and separation from potential impurities on a C18 stationary phase.

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification.

Detailed Protocol: HPLC-UV

3.3.1. Materials and Reagents

- **3-Methoxy-4-tetrazol-1-yl-phenylamine** reference standard (purity $\geq 99.5\%$)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and deionized)
- Formic acid (or other suitable modifier)
- Volumetric flasks, pipettes, and syringes
- 0.45 µm syringe filters

3.3.2. Instrumentation and Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Detector	Diode Array Detector (DAD) or UV-Vis Detector
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (e.g., 60:40 v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm (or optimal wavelength determined by UV scan)
Run Time	10 minutes

3.3.3. Preparation of Solutions

- Diluent: Mobile phase (Acetonitrile:Water, 60:40 v/v with 0.1% Formic Acid).
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with diluent.
- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the diluent.
- Sample Solution: Accurately weigh a quantity of the sample expected to contain approximately 2.5 mg of the analyte into a 100 mL volumetric flask. Dissolve and dilute to volume with diluent to achieve a target concentration of 25 µg/mL.

3.3.4. System Suitability

Before sample analysis, inject the 25 µg/mL working standard solution five times. The system is deemed suitable for use if the following criteria are met:

- Tailing Factor: ≤ 2.0
- Theoretical Plates: ≥ 2000
- Relative Standard Deviation (RSD) of Peak Area: $\leq 2.0\%$

3.3.5. Data Analysis and Quantification

- Inject the blank (diluent), working standard solutions, and sample solutions.
- Integrate the peak area of **3-Methoxy-4-tetrazol-1-yl-phenylamine** in each chromatogram.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standards.
- Determine the concentration of the analyte in the sample solution from the calibration curve using linear regression.

Method 2: Quantification by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring higher sensitivity and selectivity, such as bioanalysis of plasma samples or trace impurity analysis, LC-MS/MS is the method of choice.^{[6][7][8][9][10]} This technique combines the separation power of HPLC with the mass-based detection of tandem mass spectrometry.

Rationale for Method Selection

LC-MS/MS offers unparalleled sensitivity and specificity by monitoring a specific precursor-to-product ion transition for the analyte. This is particularly advantageous when analyzing complex matrices where co-eluting interferences can compromise the accuracy of UV-based detection. The use of a stable isotope-labeled internal standard can further enhance the precision and accuracy of the method.

Experimental Workflow: LC-MS/MS Analysis



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Caption: Workflow for LC-MS/MS quantification.

Detailed Protocol: LC-MS/MS

4.3.1. Materials and Reagents

- As per HPLC-UV method.
- Internal Standard (IS): A stable isotope-labeled analog of the analyte (e.g., **3-Methoxy-4-tetrazol-1-yl-phenylamine-d4**) is highly recommended. If unavailable, a structurally similar compound with comparable chromatographic and ionization behavior can be used.
- Acetonitrile with 0.1% Formic Acid (for protein precipitation).

4.3.2. Instrumentation and Conditions

Parameter	Condition
LC System	Waters ACQUITY UPLC or equivalent
Mass Spectrometer	Sciex API 5500 or equivalent triple quadrupole
Column	C18, 2.1 x 50 mm, 1.8 µm particle size
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Elution	5% B to 95% B over 3 minutes, hold for 1 min, re-equilibrate
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	To be determined by direct infusion of the analyte and IS. Example: Analyte (192.1 -> 135.1), IS (196.1 -> 139.1)
Source Parameters	Optimized for maximum signal intensity (e.g., Curtain Gas: 30, IonSpray Voltage: 5500 V, Temperature: 500 °C)

4.3.3. Preparation of Solutions

- Standard and Sample Preparation (for Bioanalysis):
 - To 50 µL of plasma/serum sample, add 10 µL of the internal standard working solution.
 - Add 200 µL of cold acetonitrile with 0.1% formic acid to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 14,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube, evaporate to dryness under a stream of nitrogen.

- Reconstitute the residue in 100 μ L of mobile phase A.

4.3.4. Data Analysis and Quantification

- Inject the prepared calibration standards and samples.
- Integrate the peak areas for the analyte and the internal standard for their respective MRM transitions.
- Calculate the peak area ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the standards.
- Determine the concentration of the analyte in the samples from the calibration curve.

Method Validation

Both the HPLC-UV and LC-MS/MS methods must be validated according to ICH Q2(R2) guidelines to ensure they are fit for their intended purpose.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Validation Parameters

The following parameters should be assessed:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This can be demonstrated by analyzing blank samples and spiked samples.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentration levels should be used, and the correlation coefficient (r^2) should be ≥ 0.99 .
- **Range:** The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results to the true value. It should be assessed using a minimum of nine determinations over a minimum of three concentration levels, expressed as percent recovery.

- Precision:
 - Repeatability (Intra-assay precision): The precision under the same operating conditions over a short interval of time.
 - Intermediate Precision: Expresses within-laboratory variations (different days, different analysts, different equipment).
 - Precision is expressed as the Relative Standard Deviation (RSD).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[2]
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Acceptance Criteria Summary

Parameter	HPLC-UV (Assay)	LC-MS/MS (Bioanalysis)
Linearity (r^2)	≥ 0.995	≥ 0.99
Accuracy (% Recovery)	98.0 - 102.0%	85.0 - 115.0%
Precision (RSD)	$\leq 2.0\%$	$\leq 15.0\%$ ($\leq 20\%$ at LLOQ)
LOQ	Reportable	Defined and validated

Conclusion

The analytical methods detailed in this application note provide robust and reliable frameworks for the quantification of **3-Methoxy-4-tetrazol-1-yl-phenylamine**. The choice between the HPLC-UV and LC-MS/MS methods will depend on the specific application, required sensitivity, and the nature of the sample matrix. Proper method validation in accordance with ICH guidelines is imperative to ensure the generation of high-quality, reproducible data that can confidently support drug development and quality control activities.

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